

Thermochemical Properties of Beryllium Dibromide: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Beryllium dibromide*

CAS No.: *7787-46-4*

Cat. No.: *B1605763*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the essential thermochemical data for **beryllium dibromide** (BeBr_2). The following sections present quantitative data in structured tables, outline the general experimental methodologies used to determine these properties, and provide a visual representation of the workflow for acquiring and utilizing thermochemical data. This information is critical for professionals in research and development who require a deep understanding of the energetic properties of chemical compounds.

Core Thermochemical Data

Beryllium dibromide is a white, crystalline solid that is highly hygroscopic.^{[1][2]} Its thermochemical properties are essential for understanding its stability, reactivity, and behavior in various chemical processes. The data presented below has been compiled from established chemical databases and literature.

Thermochemical Data for Beryllium Dibromide (BeBr_2)

The following tables summarize the key thermochemical parameters for **beryllium dibromide** in its solid and gaseous states at standard conditions (298.15 K and 1 bar).

Table 1: Standard Molar Enthalpy of Formation, Entropy, and Gibbs Energy of Formation

Chemical Formula	Physical State	$\Delta_f H^\circ$ (kJ/mol)	S° (J/mol·K)	$\Delta_f G^\circ$ (kJ/mol)
BeBr ₂	solid	-330[3]	103[3]	-354[3]
BeBr ₂	gas	-229.28[4]	273.82[4]	Not Available

Table 2: Molar Heat Capacity

Chemical Formula	Physical State	C_p (J/mol·K)
BeBr ₂	solid	69.4[5]
BeBr ₂	gas	52.93[4]

Experimental Determination of Thermochemical Properties

While specific experimental protocols for the determination of the thermochemical data for **beryllium dibromide** are not readily available in the surveyed literature, this section outlines the general and established methodologies employed for inorganic compounds like BeBr₂.

Enthalpy of Formation ($\Delta_f H^\circ$)

The standard enthalpy of formation of a compound is typically determined using calorimetric techniques. These methods measure the heat absorbed or released during a chemical reaction.

- **Direct Reaction Calorimetry:** This method involves the direct synthesis of the compound from its constituent elements within a calorimeter. For **beryllium dibromide**, this would involve the reaction of metallic beryllium with liquid bromine: $\text{Be(s)} + \text{Br}_2(\text{l}) \rightarrow \text{BeBr}_2(\text{s})$ The heat

evolved in this reaction, measured by the calorimeter, corresponds to the enthalpy of formation.[6]

- **Solution Calorimetry:** This is an indirect method where the enthalpy of formation is determined using Hess's Law. It involves measuring the heat of solution for the compound and its constituent elements in a suitable solvent. For BeBr_2 , the following reactions would be measured:
 - Dissolution of Be(s) in a suitable acidic solvent.
 - Dissolution of $\text{Br}_2(\text{l})$ in the same solvent.
 - Dissolution of $\text{BeBr}_2(\text{s})$ in the same solvent. By combining the measured enthalpy changes of these reactions with the known enthalpy of formation of the solvent, the enthalpy of formation of BeBr_2 can be calculated.

Standard Molar Entropy (S°) and Heat Capacity (C_p)

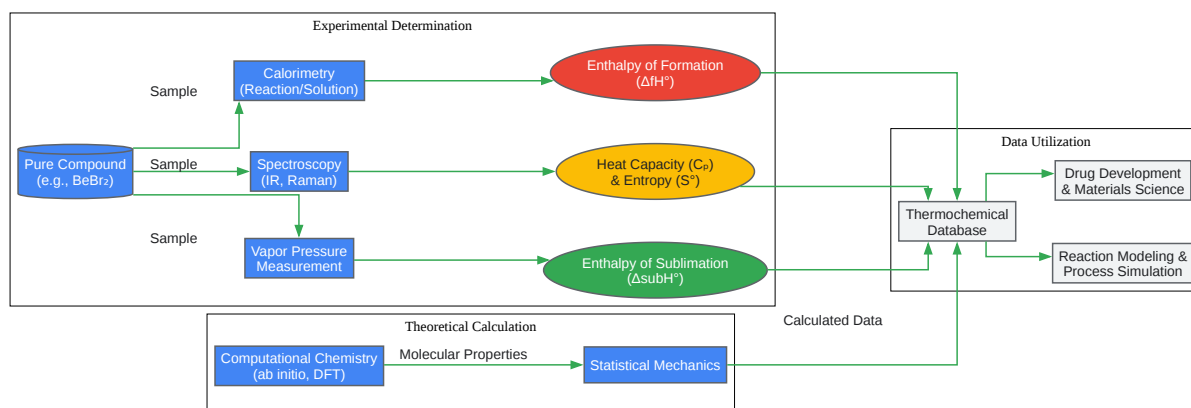
The standard molar entropy and heat capacity are determined from heat capacity measurements at very low temperatures or calculated using statistical mechanics from spectroscopic data.

- **Low-Temperature Adiabatic Calorimetry:** The heat capacity of a pure substance in its crystalline state is measured as a function of temperature, starting from a very low temperature (close to 0 K) up to and beyond the standard temperature of 298.15 K. The standard molar entropy is then calculated by integrating the heat capacity divided by the temperature (C_p/T) from 0 K to 298.15 K.
- **Statistical Mechanics from Spectroscopic Data:** For gaseous molecules, the standard molar entropy and heat capacity can be calculated with high accuracy using statistical mechanics. This requires knowledge of the molecule's vibrational frequencies, rotational constants, and electronic energy levels, which are obtained from spectroscopic measurements (e.g., infrared and Raman spectroscopy).[5]
- **Vapor Pressure Measurements:** The enthalpy of sublimation can be determined by measuring the vapor pressure of the solid as a function of temperature.[7] This data can then

be used in conjunction with the Clausius-Clapeyron equation to derive the enthalpy change associated with the phase transition.

Workflow for Thermochemical Data Determination

The following diagram illustrates the general workflow for the experimental and theoretical determination of thermochemical data for a solid inorganic compound like **beryllium dibromide**.



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